

Protocol for the Preparation of Aqueous Barium Chlorate Solutions

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Compound of Interest

Compound Name: Barium chlorate

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Application Notes

Aqueous solutions of **barium chlorate** ($\text{Ba}(\text{ClO}_3)_2$) are utilized in various chemical syntheses and specialized applications. **Barium chlorate** serves as a source of chlorate ions and can be used in the production of other chlorates and chloric acid.[1] In pyrotechnics, it is known for producing a vibrant green color upon combustion, although its use is restricted in some areas due to safety concerns.[1] This document provides detailed protocols for the synthesis of **barium chlorate** and the preparation of its aqueous solutions, along with essential safety and handling information.

Data Presentation

Physicochemical Properties of Barium Chlorate

Property	Value
Molar Mass	304.23 g/mol
Appearance	White crystalline solid
Density	3.18 g/cm ³ (solid)
Melting Point	413.9 °C (decomposes)

Solubility of Barium Chlorate in Water

The solubility of **barium chlorate** in water is temperature-dependent, a crucial factor for both its synthesis via crystallization and the preparation of saturated solutions.

Temperature (°C)	Solubility (g/100 mL H ₂ O)
0	20.3
10	27.0
20	33.8
25	37.9
30	41.7
60	66.8
100	104.9

Experimental Protocols

Protocol 1: Synthesis of Barium Chlorate via Double Displacement and Recrystallization

This is the most common method for preparing **barium chlorate**, utilizing the difference in solubility between **barium chlorate** and sodium chloride.[\[1\]](#)[\[2\]](#)

Materials:

- Barium chloride dihydrate (BaCl₂·2H₂O)
- Sodium chlorate (NaClO₃)
- Distilled or deionized water
- Beakers
- Graduated cylinders

- Heating plate with magnetic stirring
- Buchner funnel and filter paper
- Vacuum flask
- Crystallizing dish
- Spatula
- Analytical balance

Procedure:

- Prepare Reactant Solutions:
 - Prepare a saturated solution of sodium chlorate by dissolving it in hot distilled water with stirring.
 - Prepare a concentrated solution of barium chloride by dissolving it in a separate container of hot distilled water.
- Reaction:
 - While stirring, slowly add the barium chloride solution to the hot sodium chlorate solution.
 - A white precipitate of **barium chlorate** may begin to form. The balanced chemical equation for this reaction is: $\text{BaCl}_2(\text{aq}) + 2\text{NaClO}_3(\text{aq}) \rightarrow \text{Ba}(\text{ClO}_3)_2(\text{s}) + 2\text{NaCl}(\text{aq})$ [\[1\]](#)
- Crystallization:
 - Heat the resulting mixture to dissolve the precipitated **barium chlorate** and then allow it to cool slowly to room temperature.
 - Further cool the mixture in an ice bath to maximize the precipitation of **barium chlorate**, as it is less soluble in cold water. Sodium chloride will largely remain in the solution.
- Isolation and Purification:

- Separate the **barium chlorate** crystals from the supernatant liquid by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of ice-cold distilled water to remove residual sodium chloride.
- For higher purity, perform recrystallization by dissolving the crude **barium chlorate** in a minimum amount of hot distilled water and allowing it to recrystallize upon slow cooling.^[2] This process can be repeated until the desired purity is achieved.
- Drying:
 - Dry the purified **barium chlorate** crystals in a desiccator or in an oven at a low temperature (below 120°C to avoid decomposition).

Protocol 2: Preparation of an Aqueous Barium Chlorate Solution

Materials:

- **Barium chlorate** ($\text{Ba}(\text{ClO}_3)_2$) solid
- Distilled or deionized water
- Volumetric flask
- Beaker
- Glass stirring rod
- Analytical balance

Procedure:

- **Determine the Required Mass:** Calculate the mass of **barium chlorate** needed to achieve the desired concentration and volume.
- **Dissolution:**

- Weigh the calculated amount of **barium chlorate** using an analytical balance.
- Transfer the solid to a beaker containing a portion of the total required volume of distilled water.
- Stir the mixture with a glass rod until the **barium chlorate** is completely dissolved. Gentle heating can be applied to expedite dissolution, especially for higher concentrations.
- Final Volume Adjustment:
 - Once dissolved, carefully transfer the solution to a volumetric flask of the appropriate size.
 - Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure a complete transfer of the solute.
 - Add distilled water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization: Stopper the flask and invert it several times to ensure the solution is homogeneous.

Visualizations

Experimental Workflow for Barium Chlorate Synthesis

Caption: Workflow for the synthesis of **barium chlorate**.

Safe Handling and Disposal of Barium Chlorate

Caption: Safe handling and disposal workflow for **barium chlorate**.

Safety Precautions

Barium chlorate is a toxic and strong oxidizing agent.^[2] It is crucial to adhere to the following safety precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **barium chlorate** and its solutions.

- Ventilation: Work in a well-ventilated area or under a fume hood to avoid inhalation of dust or aerosols.
- Incompatible Materials: Keep **barium chlorate** away from combustible materials, strong acids, and reducing agents to prevent fire or explosion hazards.[3]
- Spill Management: In case of a spill, carefully sweep up the solid material, avoiding dust generation, and place it in a designated waste container.[4] The area should then be cleaned with water.
- Waste Disposal: **Barium chlorate** waste is hazardous. A recommended disposal procedure involves first reducing the chlorate ion (e.g., with a solution of sodium bisulfite) and then precipitating the barium as insoluble barium sulfate by adding a stoichiometric amount of sulfuric acid.[2][5] The resulting mixture should be neutralized and disposed of in accordance with local environmental regulations.[5] Always consult your institution's safety guidelines for chemical waste disposal.

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